

Application Notes and Protocols: Bispyribac-Sodium Herbicide Formulation

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Compound of Interest

Compound Name: 2-[(4,6-Dimethoxypyrimidin-2-yl)oxy]benzoic acid

Cat. No.: B020090

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Introduction

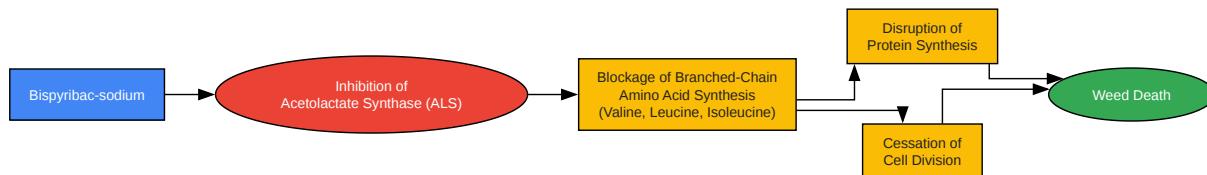
Bispyribac-sodium is a selective, systemic, post-emergence herbicide belonging to the pyrimidinyl carboxy herbicide group.^[1] It is highly effective for the control of a broad spectrum of annual and perennial grasses, sedges, and broad-leaved weeds in rice cultivation.^{[2][3][4]} Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme (also known as acetohydroxyacid synthase or AHAS), a key enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine).^{[5][6][7]} This inhibition leads to the cessation of cell division and plant growth, ultimately resulting in the death of susceptible weeds.^{[5][8]} Bispyribac-sodium is absorbed by both foliage and roots and translocated throughout the plant.^{[5][6]}

Physicochemical Properties

Property	Value
Active Ingredient	Bispyribac-sodium[8]
CAS No.	125401-92-5[8]
Molecular Formula	C ₁₉ H ₁₇ N ₄ NaO ₈ [3]
Formulation Types	Suspension Concentrate (SC), Wettable Powder (WP), Oil-based Dispersion (OD)[3]
Physical State	Off-white flowable suspension (for 40% SC)[8]
Solubility in Water	73.3 g/L at 25°C[7]
pKa	3.05[7]

Mechanism of Action Signaling Pathway

The primary mode of action of bispyribac-sodium is the inhibition of the acetolactate synthase (ALS) enzyme. This enzyme is crucial for the biosynthesis of essential branched-chain amino acids in plants.



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Caption: Mechanism of action of bispyribac-sodium leading to weed death.

Efficacy and Application Rates

The following tables summarize the recommended application rates and observed efficacy of bispyribac-sodium from various studies.

Table 1: Recommended Application Rates for Bispyribac-sodium 10% SC

Rice Cultivation System	Application Timing	Dosage (g a.i./ha)	Formulation Dosage (ml/acre)
Nursery	10-12 days after sowing[4]	20-25[9]	120[10]
Transplanted Rice	10-14 days after transplanting (weeds at 3-4 leaf stage)[4] [11]	15-60[1]	80-120[4]
Direct Seeded Rice	15-25 days after sowing (weeds at 3-4 leaf stage)[4][11]	10-40[12]	80-120[4]

Table 2: Weed Control Efficiency and Yield Improvement

Crop	Herbicide Treatment	Weed Control Efficiency (%)	Grain Yield Increase (%)	Reference
Transplanted Rice	Bispyribac-sodium @ 25 g/ha (15 DAT)	-	174-199	[1]
Transplanted Rice	Bispyribac-sodium @ 25 g/ha (25 DAT)	-	37-41	[1]
Direct Seeded Rice	Bispyribac-sodium 10% SC @ 40 g/ha	Higher than other treatments	-	[12]
Direct Seeded Rice	Bispyribac-sodium 4% SE + Metamifop 10% SE @ 70 g a.i./ha + wetter	80.07 - 88.45	-	[13]

Experimental Protocols

Protocol 1: Evaluation of Bispyribac-sodium Efficacy in Direct Seeded Rice

This protocol is designed to assess the bio-efficacy of different doses of bispyribac-sodium for weed control in a direct-seeded rice field.

1. Experimental Design:

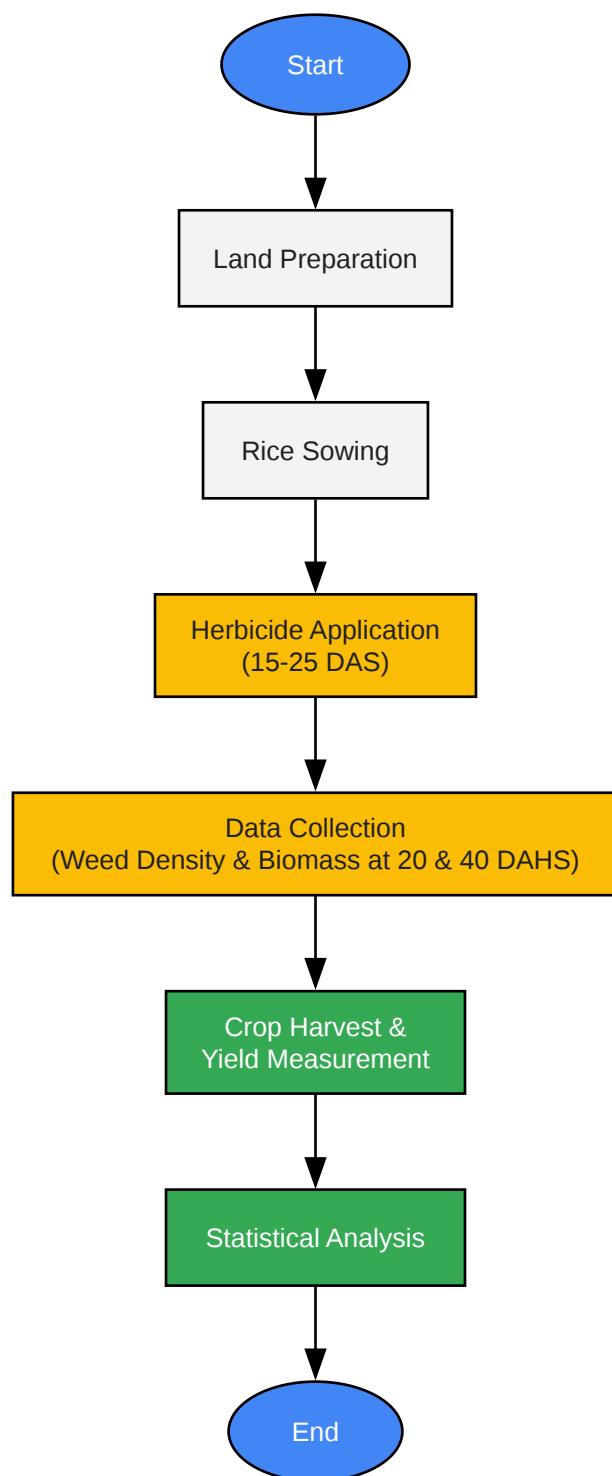
- Design: Randomized Block Design (RBD) with three replications.[12][14]
- Plot Size: To be determined based on field availability, ensuring a representative area for each treatment.
- Treatments:
 - T1: Bispyribac-sodium 10% SC @ 10 g a.i./ha
 - T2: Bispyribac-sodium 10% SC @ 20 g a.i./ha[12]
 - T3: Bispyribac-sodium 10% SC @ 40 g a.i./ha[12]
 - T4: Hand Weeding (twice at 20 and 40 DAS)[12]
 - T5: Weedy Check (no weed control)[12]

2. Materials:

- Certified rice seeds (variety suitable for the region).
- Bispyribac-sodium 10% SC formulation.
- Knapsack sprayer with a flat fan or flood jet nozzle.[11]
- Personal Protective Equipment (PPE).[9]
- Quadrat (e.g., 0.25 m²) for weed density and biomass sampling.

3. Procedure:

- Land Preparation: Prepare the field as per standard practices for direct-seeded rice.
- Sowing: Sow rice seeds at the recommended seed rate.
- Herbicide Application:
 - Apply bispyribac-sodium as an early post-emergence spray at 15-25 days after sowing (DAS), when weeds are at the 2-4 leaf stage.[4][11]
 - Calibrate the sprayer to deliver the correct volume of spray solution per unit area.
 - Mix the required quantity of herbicide with water as per the treatment plan.
 - Ensure uniform application over the entire plot.
- Data Collection:
 - Weed Density and Dry Weight: At 20 and 40 days after herbicide application (DAHS), place the quadrat randomly at two to three locations within each plot. Count the number of weeds (grasses, sedges, broadleaf) within the quadrat. Collect the weed samples, dry them in an oven at 70°C for 72 hours, and record the dry weight.[13]
 - Weed Control Efficiency (WCE): Calculate WCE using the formula:
$$WCE (\%) = [(WDC - WDT) / WDC] \times 100$$
, where WDC is the weed dry weight in the weedy check plot and WDT is the weed dry weight in the treated plot.[13]
 - Crop Yield: Harvest the crop from the net plot area, sun-dry the grains, and record the grain yield, adjusting for moisture content.[13]
- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RBD.



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Caption: Workflow for evaluating the efficacy of bispyribac-sodium.

Protocol 2: Preparation of Bispyribac-sodium Suspension Concentrate (SC) Formulation

This protocol provides a general outline for the laboratory-scale preparation of a bispyribac-sodium SC formulation.

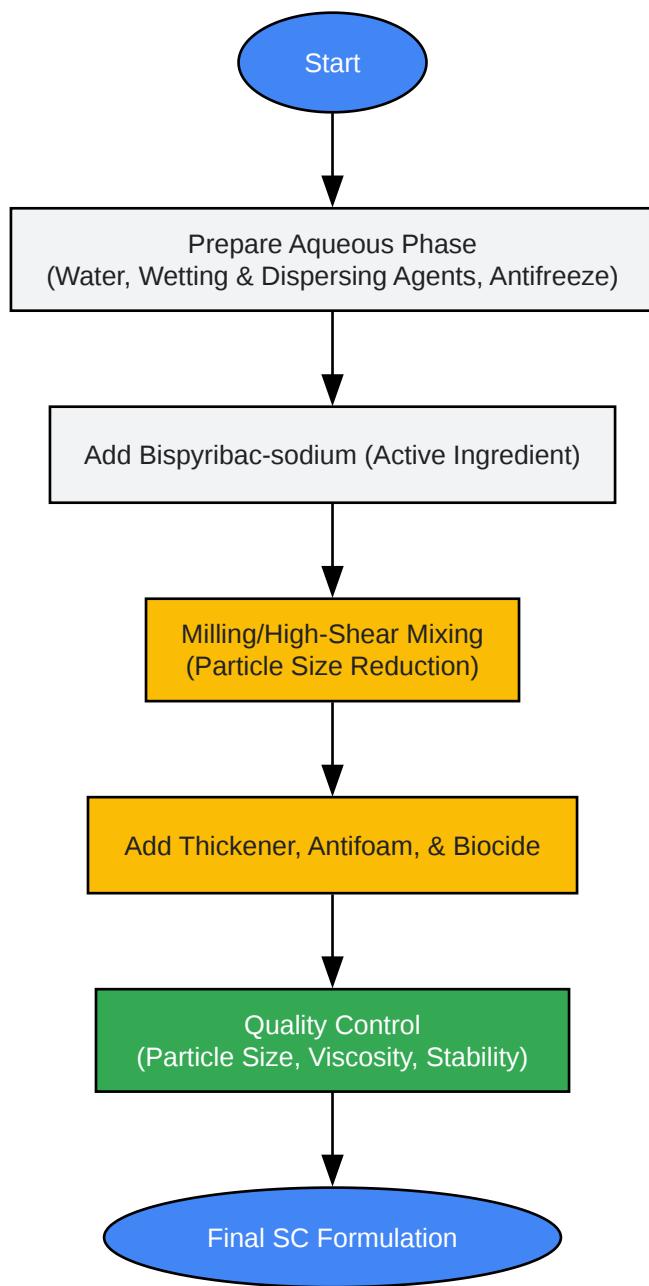
1. Materials:

- Bispyribac-sodium technical grade (active ingredient).
- Wetting agent.
- Dispersing agent.
- Antifreeze agent (e.g., propylene glycol).[\[15\]](#)
- Thickener (e.g., xanthan gum).[\[15\]](#)
- Antifoaming agent.[\[15\]](#)
- Biocide/preservative.[\[15\]](#)
- Deionized water.
- High-shear mixer or bead mill.

2. Procedure:

- Aqueous Phase Preparation: In a beaker, mix deionized water with the antifreeze, wetting agent, and dispersing agent.
- Milling:
 - Slowly add the bispyribac-sodium technical powder to the aqueous phase while stirring.
 - Transfer the mixture to a bead mill or use a high-shear mixer to reduce the particle size of the active ingredient to the desired range (typically < 5 μm for a stable suspension).

- Formulation Adjustment:
 - After milling, add the thickener slowly while stirring to achieve the desired viscosity.
 - Add the antifoaming agent and biocide.
 - Adjust the final volume with deionized water.
- Quality Control:
 - Measure the particle size distribution.
 - Determine the viscosity and pH of the formulation.
 - Conduct a suspension stability test (e.g., CIPAC method) to ensure the formulation does not settle over time.



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